

PF-4136309 solubility and stability in DMSO

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Compound of Interest

Compound Name: **PF-4136309**

Cat. No.: **B610031**

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PF-4136309 Technical Support Center

This technical support guide provides detailed information on the solubility and stability of **PF-4136309** in Dimethyl Sulfoxide (DMSO), along with troubleshooting advice and frequently asked questions to assist researchers in their experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **PF-4136309** in DMSO?

A1: The reported solubility of **PF-4136309** in DMSO varies across suppliers, with concentrations ranging from ≥ 34 mg/mL (59.80 mM) to as high as 100 mg/mL (175.87 mM).[\[1\]](#) [\[2\]](#) It is crucial to note that the use of fresh, anhydrous DMSO is recommended, as hygroscopic (moisture-absorbing) DMSO can significantly decrease the solubility of the compound.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#)

Q2: How should I prepare a stock solution of **PF-4136309** in DMSO?

A2: To prepare a stock solution, it is recommended to use newly opened, anhydrous DMSO.[\[2\]](#) [\[3\]](#)[\[4\]](#) Add the appropriate volume of DMSO to your vial of **PF-4136309** to achieve the desired concentration. If the compound does not dissolve immediately, gentle warming and/or sonication can be used to aid dissolution. For detailed steps, please refer to the Experimental Protocols section.

Q3: What are the recommended storage conditions for a **PF-4136309** DMSO stock solution?

A3: For optimal stability, stock solutions of **PF-4136309** in DMSO should be aliquoted and stored at low temperatures to prevent degradation from repeated freeze-thaw cycles.[3] Recommended long-term storage is at -80°C (for 6 months to 2 years), while short-term storage can be at -20°C (for up to 1 month).[1][2][3][5]

Q4: How stable is **PF-4136309** in DMSO at different temperatures?

A4: **PF-4136309** is stable for months to years when stored as a stock solution in DMSO at -20°C or -80°C.[2][6] The compound is stable enough to be shipped at ambient temperatures for several weeks.[6] However, for in vivo experiments, it is always recommended to use freshly prepared working solutions.[2]

Q5: Are there any visible signs of degradation or instability I should watch for?

A5: Signs of degradation or instability in your DMSO stock solution may include the appearance of precipitates that do not redissolve upon warming, or a change in the color of the solution. If you observe these changes or experience inconsistent results, it is recommended to prepare a fresh stock solution.

Q6: What is the mechanism of action for **PF-4136309**?

A6: **PF-4136309** is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). [1][2][7] It functions by blocking the binding of the chemokine ligand CCL2 (also known as Monocyte Chemoattractant Protein-1 or MCP-1) to CCR2.[6][7][8] This action inhibits downstream signaling pathways, including intracellular calcium mobilization and ERK phosphorylation, which ultimately blocks the migration of monocytes and macrophages to sites of inflammation or tumors.[2][6][7][8]

Data Summary

Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference
DMSO	100	175.87	[1]
DMSO	≥ 50	87.94	[3][4][5]
DMSO	≥ 34	59.80	[2]
DMSO	5	-	[9]
Ethanol	133.33	234.49	[2]
Ethanol	100	-	[1]
Water	Insoluble	< 0.1 mg/mL	[1][2][6]

Note: The molecular weight of **PF-4136309** is 568.59 g/mol .[1][5]

Stability and Storage Recommendations

Form	Storage Temperature	Duration	Reference
In Solvent (DMSO)	-80°C	6 months - 2 years	[1][2][3][5]
In Solvent (DMSO)	-20°C	1 month - 1 year	[1][2][3][5][6]
Powder	-20°C	3 years	[2][5]
Powder	4°C	2 years	[2][5]

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Difficulty Dissolving PF-4136309	1. Use of old or hydrated DMSO.2. Insufficient solvent volume.3. Compound has precipitated out of solution.	1. Use a fresh, unopened vial of anhydrous DMSO.[1][2][3]2. Ensure you are using the correct volume of solvent for your desired concentration based on solubility data.3. Gently warm the solution (e.g., in a 37°C water bath) and/or use sonication to aid dissolution.
Precipitate Forms in Stock Solution	1. Solution stored at an inappropriate temperature (e.g., 4°C).2. Repeated freeze-thaw cycles.3. Solvent evaporation leading to supersaturation.	1. Store stock solutions at -20°C or -80°C.[2][6]2. Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles. [3]3. Ensure vials are sealed tightly to prevent solvent evaporation.
Inconsistent Experimental Results	1. Compound degradation due to improper storage.2. Inaccurate concentration of the stock solution.3. Use of a degraded working solution.	1. Prepare a fresh stock solution from powder and store it properly in aliquots at -80°C.2. Re-verify calculations and ensure complete dissolution when preparing the stock solution.3. For in vivo and other sensitive experiments, always prepare working solutions fresh on the day of use.[2]

Experimental Protocols

Protocol for Preparing a PF-4136309 Stock Solution in DMSO

Materials:

- **PF-4136309** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), unopened vial recommended
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

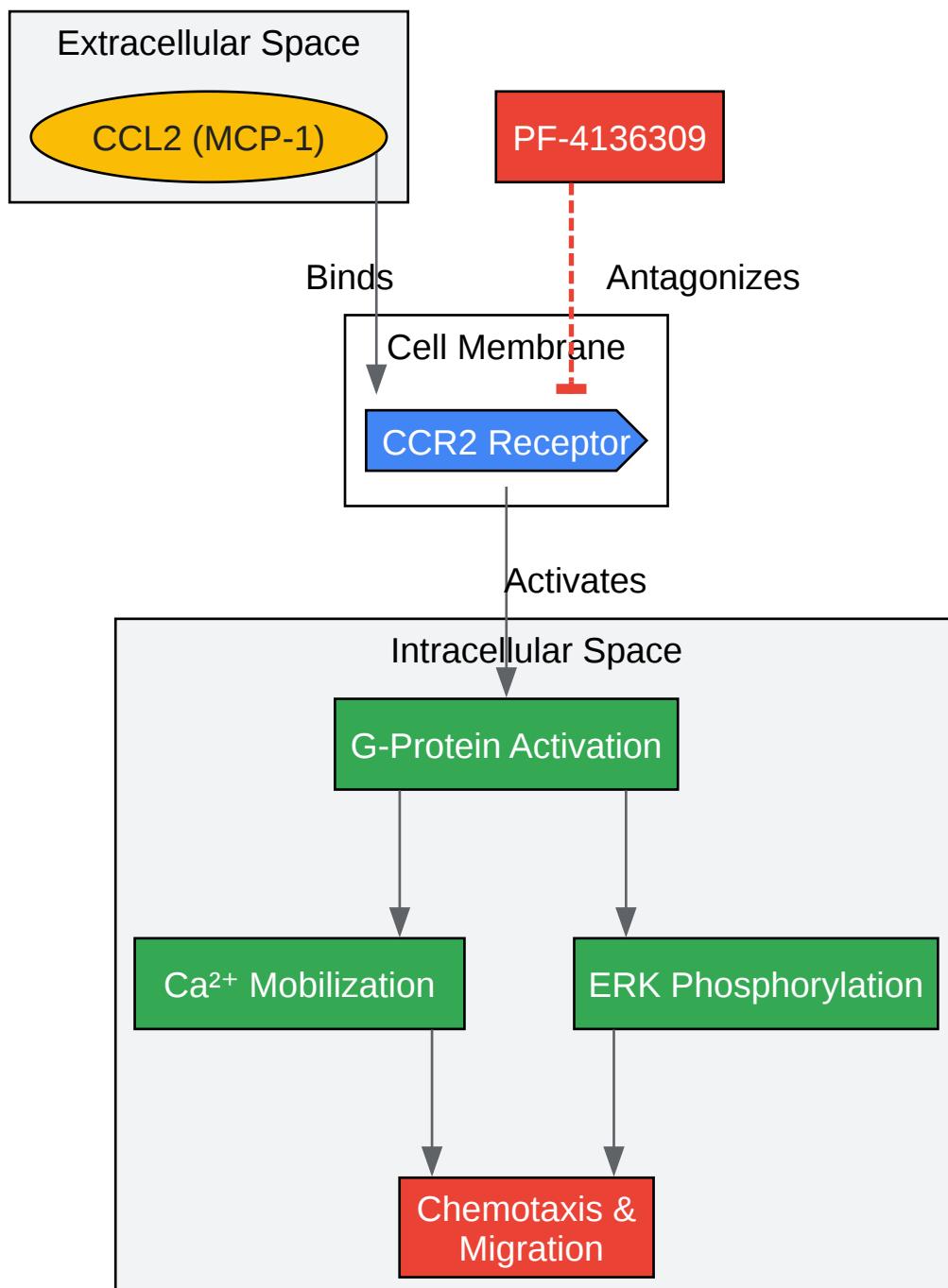
Procedure:

- Equilibrate the **PF-4136309** powder vial to room temperature before opening to prevent moisture condensation.
- Calculate the required volume of DMSO to add to the powder to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add 1.7587 mL of DMSO to 10 mg of **PF-4136309**).
- Carefully add the calculated volume of fresh, anhydrous DMSO to the vial containing the **PF-4136309** powder.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes until the solid is fully dissolved.
- Visually inspect the solution to ensure there are no visible particles. If particles remain, sonicate the vial for 5-10 minutes or warm it briefly in a 37°C water bath until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.

- For long-term storage, place the aliquots at -80°C. For short-term storage, -20°C is acceptable.

Mechanism of Action Visualization

The diagram below illustrates the signaling pathway inhibited by **PF-4136309**.



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Caption: **PF-4136309** blocks the CCL2/CCR2 signaling pathway.

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